

chemical properties of bismuth(III) sulfate

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Compound of Interest

Compound Name: *Bismuth sulfate*

Cat. No.: *B1584915*

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Core Chemical and Physical Properties

Bismuth(III) sulfate is an inorganic compound appearing as a white, hygroscopic crystalline solid or powder.[1][2][3] It is a key bismuth salt used in various chemical and pharmaceutical applications.[4][5]

Quantitative Data Summary

The fundamental properties of anhydrous bismuth(III) sulfate and its common hydrate are summarized below for easy reference and comparison.

Table 1: Physical and Chemical Properties of Bismuth(III) Sulfate

Property	Value	References
Molecular Formula	Bi₂(SO₄)₃	[1] [4]
Molar Mass	706.15 g/mol	[1] [3] [6]
Appearance	White, needle-like crystals or powder	[2] [4] [7]
Density	5.08 - 5.31 g/cm ³	[1] [4] [8] [9]
Melting Point	Decomposes	[1] [10]
Decomposition Temp.	~405 °C - 465 °C	[1] [3] [4] [7]
Solubility	Insoluble in water and ethanol; Soluble in acids	[4] [5] [11] [12]

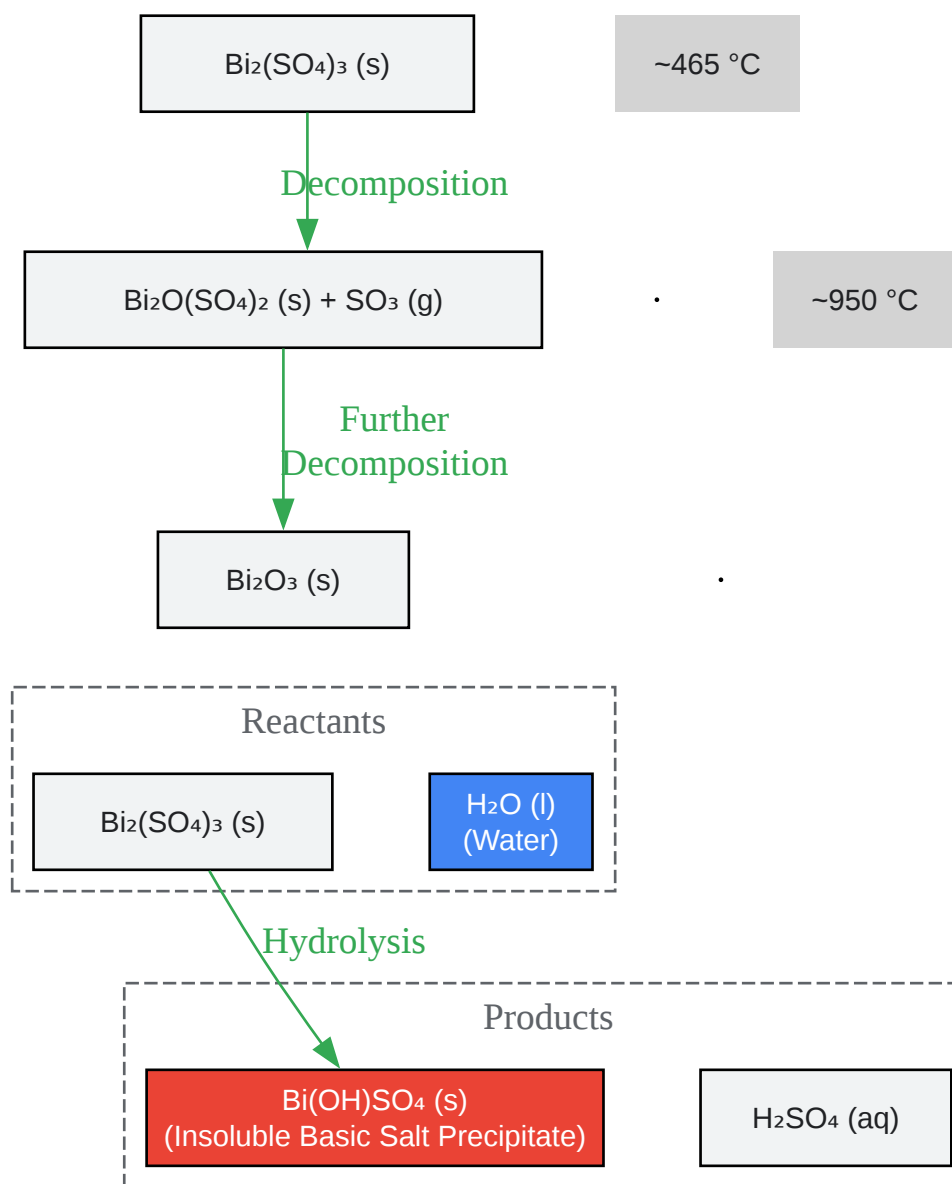
| Hydrated Forms | Trihydrate (Bi₂(SO₄)₃·3H₂O), Heptahydrate (Bi₂(SO₄)₃·7H₂O) | [\[7\]](#)[\[10\]](#)[\[13\]](#) |

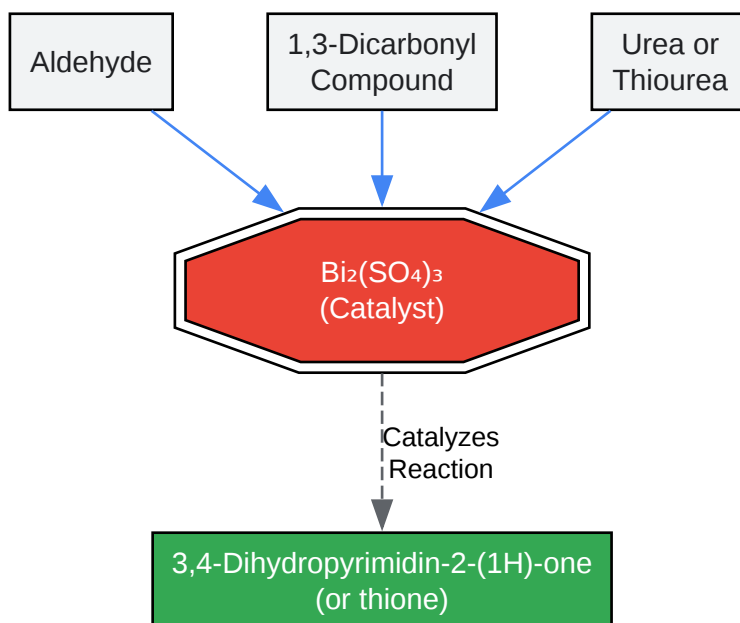
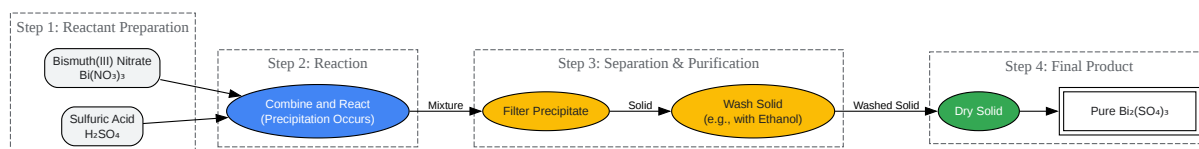
Structural and Thermal Properties

Crystal Structure: Anhydrous bismuth(III) sulfate possesses a monoclinic crystal structure.[\[1\]](#)

- Space Group: P2₁/n[\[1\]](#)
- Lattice Constants: a = 13.08 Å, b = 4.73 Å, c = 14.52 Å; β = 100.9°[\[1\]](#)

Thermal Decomposition: Bismuth(III) sulfate is thermally stable up to approximately 400 °C.[\[7\]](#) Upon heating, it does not melt but decomposes. The decomposition begins around 405-465 °C, initially forming bismuth(III) oxysulfate (Bi₂O(SO₄)₂) and releasing sulfur trioxide.[\[1\]](#)[\[4\]](#)[\[7\]](#) If heating continues to higher temperatures (around 950 °C), the final decomposition product is bismuth(III) oxide (Bi₂O₃).[\[1\]](#)





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